

# Personal protective equipment for handling (S)-Veliflapon

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## Compound of Interest

Compound Name: (S)-Veliflapon

Cat. No.: B12388216

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## Essential Safety and Handling Guide for (S)-Veliflapon

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **(S)-Veliflapon**. The following procedural guidance is designed to ensure safe laboratory practices and proper management of this compound.

## Chemical and Physical Properties

**(S)-Veliflapon**, also known as (S)-BAY X 1005 or (S)-DG-031, is a selective and orally active inhibitor of the 5-lipoxygenase activating protein (FLAP).[1][2][3] It functions by blocking the synthesis of leukotrienes, which are lipid mediators involved in inflammation.[4][5]

Property	Value
Synonyms	(S)-BAY X 1005, (S)-DG-031
Formula	C <sub>23</sub> H <sub>23</sub> NO <sub>3</sub> [6]
Molecular Weight	361.44 g/mol [6][7]
Appearance	White to beige solid powder[8]
Solubility	Soluble in DMSO, insoluble in water[8]

## Safety and Hazard Information

**(S)-Veliflapon** is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects.[6] It is essential to handle this compound with care, adhering to the safety precautions outlined below.

## GHS Hazard Classification

The Globally Harmonized System (GHS) classification for Veliflapon is summarized below.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[6] [7]
Acute Aquatic Toxicity	1	H400: Very toxic to aquatic life[6]
Chronic Aquatic Toxicity	1	H410: Very toxic to aquatic life with long lasting effects[6]

Signal Word: Warning[7]

## First Aid Measures

- If Swallowed: Call a poison center or doctor if you feel unwell.[6] Rinse mouth.[6]
- Eye Contact: Remove contact lenses if present. Immediately flush eyes with large amounts of water and seek medical attention.[6]
- Skin Contact: Thoroughly rinse the affected skin area with plenty of water.[6]
- Inhalation: Avoid forming dust and aerosols.[6] If inhalation occurs, move to fresh air.

## Personal Protective Equipment (PPE) and Engineering Controls

Appropriate PPE and engineering controls are mandatory to minimize exposure when handling **(S)-Veliflapon**.

## Engineering Controls

- Ventilation: Use only in areas with adequate exhaust ventilation, such as a chemical fume hood.[\[6\]](#)
- Safety Stations: Ensure a safety shower and eyewash station are readily accessible.[\[6\]](#)

## Recommended Personal Protective Equipment

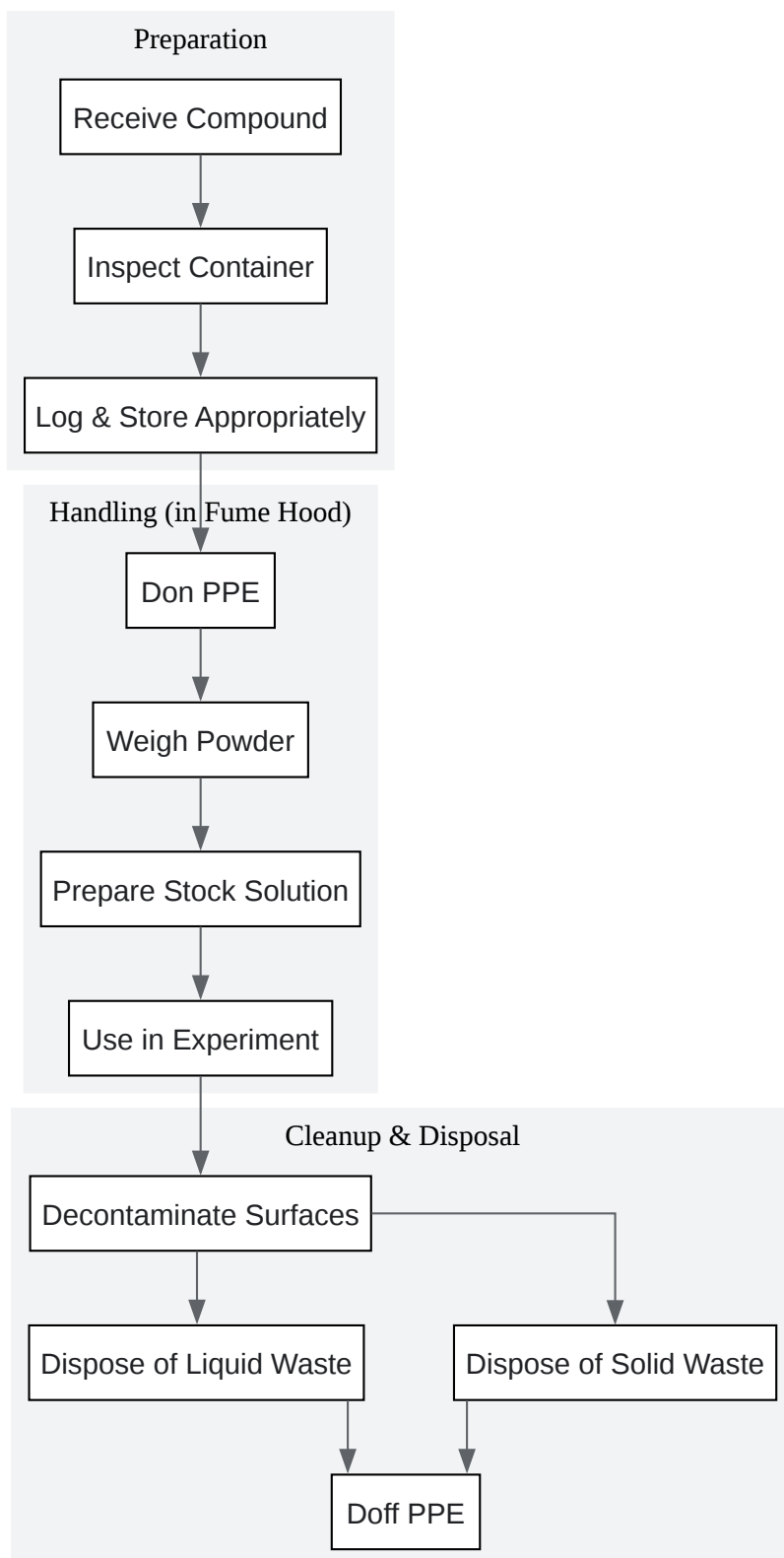
Equipment	Specification
Eye Protection	Safety goggles with side-shields <a href="#">[6]</a>
Hand Protection	Protective gloves (e.g., nitrile)
Skin and Body Protection	Impervious clothing, such as a lab coat <a href="#">[6]</a>
Respiratory Protection	A suitable respirator should be used when handling the powder form to avoid dust inhalation <a href="#">[6]</a>

## Handling, Storage, and Disposal

Proper logistical planning for handling, storage, and disposal is crucial for laboratory safety and environmental protection.

## Handling Workflow

The following diagram outlines the general workflow for safely handling **(S)-Veliflapon** from receipt to disposal.





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